

Essential Safety and Logistical Information for Handling Formononetin-D3

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Compound of Interest

Compound Name: Formononetin-D3

Cat. No.: B12403468

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Audience: Researchers, scientists, and drug development professionals.

This guide provides essential, immediate safety and logistical information for the handling and disposal of **Formononetin-D3**, ensuring the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

Formononetin-D3 is a deuterated form of Formononetin. While specific data for the deuterated compound is limited, the safety profile is considered analogous to that of Formononetin. Based on available Safety Data Sheets (SDS), Formononetin is classified as a hazardous substance.

[1]

GHS Hazard Statements:

- H302: Harmful if swallowed.[2]
- H312: Harmful in contact with skin.[2]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H332: Harmful if inhaled.

- H335: May cause respiratory irritation.

Signal Word: Warning

Hazard Pictogram:

- GHS07 (Exclamation Mark)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure safety when handling **Formononetin-D3**. The following table summarizes the required PPE.

Protection Type	Required Equipment	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. Ensure a tight fit.
Skin and Body Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron.	Gloves should be inspected for tears or holes before use. Remove and dispose of contaminated gloves properly. Wash hands thoroughly after handling. A lab coat should be worn over personal clothing.
Respiratory Protection	A NIOSH-approved respirator is required if working with powders or in a poorly ventilated area.	Use a respirator with a particulate filter. Ensure proper fit testing and training for respirator use.
Foot Protection	Closed-toe shoes.	Shoes should be made of a material that provides protection from spills.

Operational Plan: Safe Handling and Storage

Adherence to strict operational procedures is critical to prevent contamination and accidental exposure.

3.1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Follow the storage temperature recommendations provided on the product insert.

3.2. Handling Procedures:

- Preparation: Work in a designated area, such as a chemical fume hood, to minimize inhalation exposure, especially when handling the solid form to avoid dust formation.
- Personal Protective Equipment: Don all required PPE as outlined in the table above before handling the compound.
- Weighing and Aliquoting: If weighing the solid form, do so in a fume hood or a ventilated balance enclosure. Use appropriate tools to handle the substance and avoid creating dust.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, decontaminate all work surfaces and equipment. Remove and dispose of PPE as described in the disposal plan. Wash hands thoroughly with soap and water.

3.3. Spill and Emergency Procedures:

- Minor Spills:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Cover the spill with an absorbent material.
- Carefully sweep or scoop up the material and place it in a sealed container for disposal.
- Clean the spill area with a suitable decontamination solution.
- Major Spills:
 - Evacuate the laboratory and notify emergency personnel.
 - Restrict access to the area.
 - Follow institutional emergency procedures.
- First Aid Measures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
 - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

Proper disposal of **Formononetin-D3** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

4.1. Waste Characterization:

- **Formononetin-D3** waste is considered hazardous chemical waste.

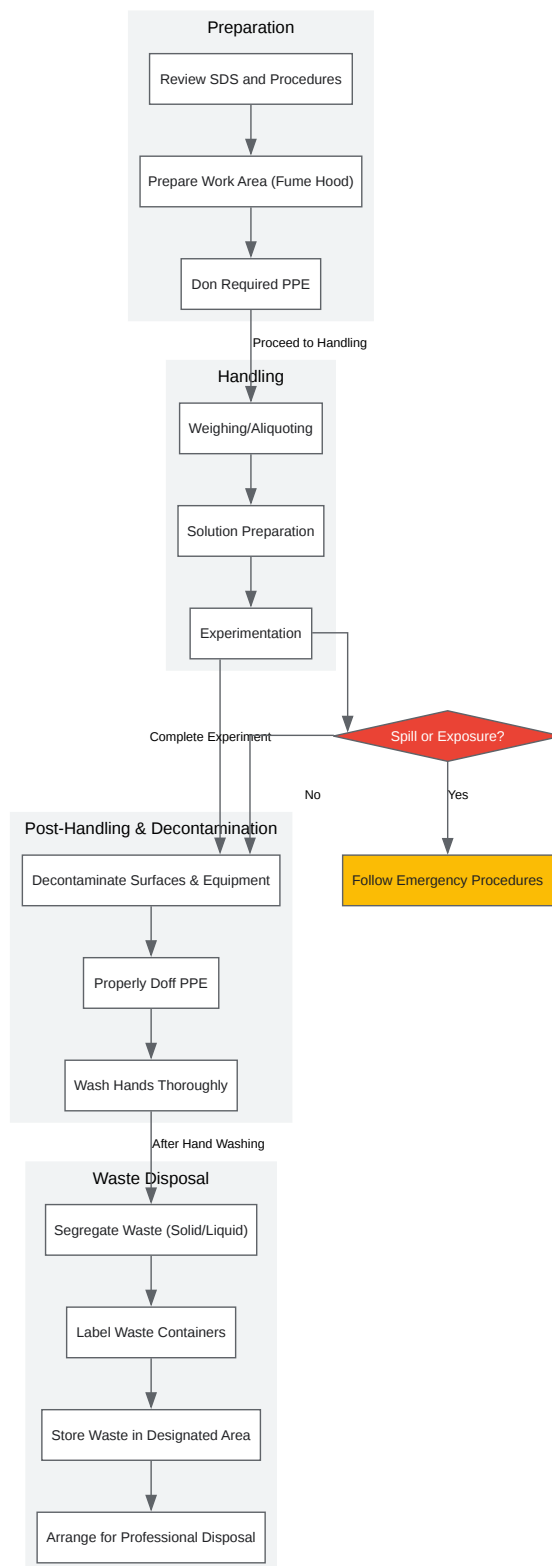
4.2. Disposal Procedures:

- **Solid Waste:** Collect all solid waste, including unused product and contaminated materials (e.g., weigh paper, pipette tips), in a clearly labeled, sealed, and puncture-resistant container.
- **Liquid Waste:** Collect liquid waste in a compatible, sealed, and clearly labeled container. Do not mix with other incompatible waste streams.
- **Contaminated PPE:** Dispose of all contaminated PPE, such as gloves and disposable lab coats, as hazardous waste.
- **Disposal Vendor:** All waste must be disposed of through a licensed hazardous waste disposal company, following all local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

Safety Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **Formononetin-D3**.

Formononetin-D3 Safe Handling Workflow



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Caption: Workflow for safe handling of **Formononetin-D3**.

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